

1-(Methylsulfonyl)piperidin-4-ol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 1-(Methylsulfonyl)piperidin-4-ol

Cat. No.: B1321963

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Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. A specific Safety Data Sheet (SDS) for **1-(Methylsulfonyl)piperidin-4-ol** was not publicly available at the time of this writing. The information herein is extrapolated from data on structurally similar compounds, including piperidine derivatives and methylsulfonyl compounds. All personnel must exercise caution and handle this substance as a potentially hazardous material, adhering to rigorous laboratory safety standards. A thorough risk assessment should be conducted before any handling or use.

Predicted Hazard Assessment

Based on the analysis of related chemical structures, **1-(Methylsulfonyl)piperidin-4-ol** is predicted to present several potential hazards. The piperidine moiety can be associated with skin and eye irritation, while sulfonyl-containing compounds can range from being relatively inert to highly reactive and toxic. Therefore, a conservative approach to handling is mandatory.

Predicted GHS Hazard Classifications:

Hazard Class	Predicted Category	Notes
Acute Toxicity, Oral	Category 4 (Harmful if swallowed)	Inferred from various functionalized piperidine compounds.
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	A common hazard for cyclic amines.
Serious Eye Damage/Irritation	Category 2A (Causes serious eye irritation)	Expected based on the potential for skin irritation.
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)	Inhalation of dust or aerosols may irritate the respiratory tract.

Note: These classifications are predictive and have not been officially determined. They should be used for preliminary risk assessment only.

Physical and Chemical Properties (Estimated)

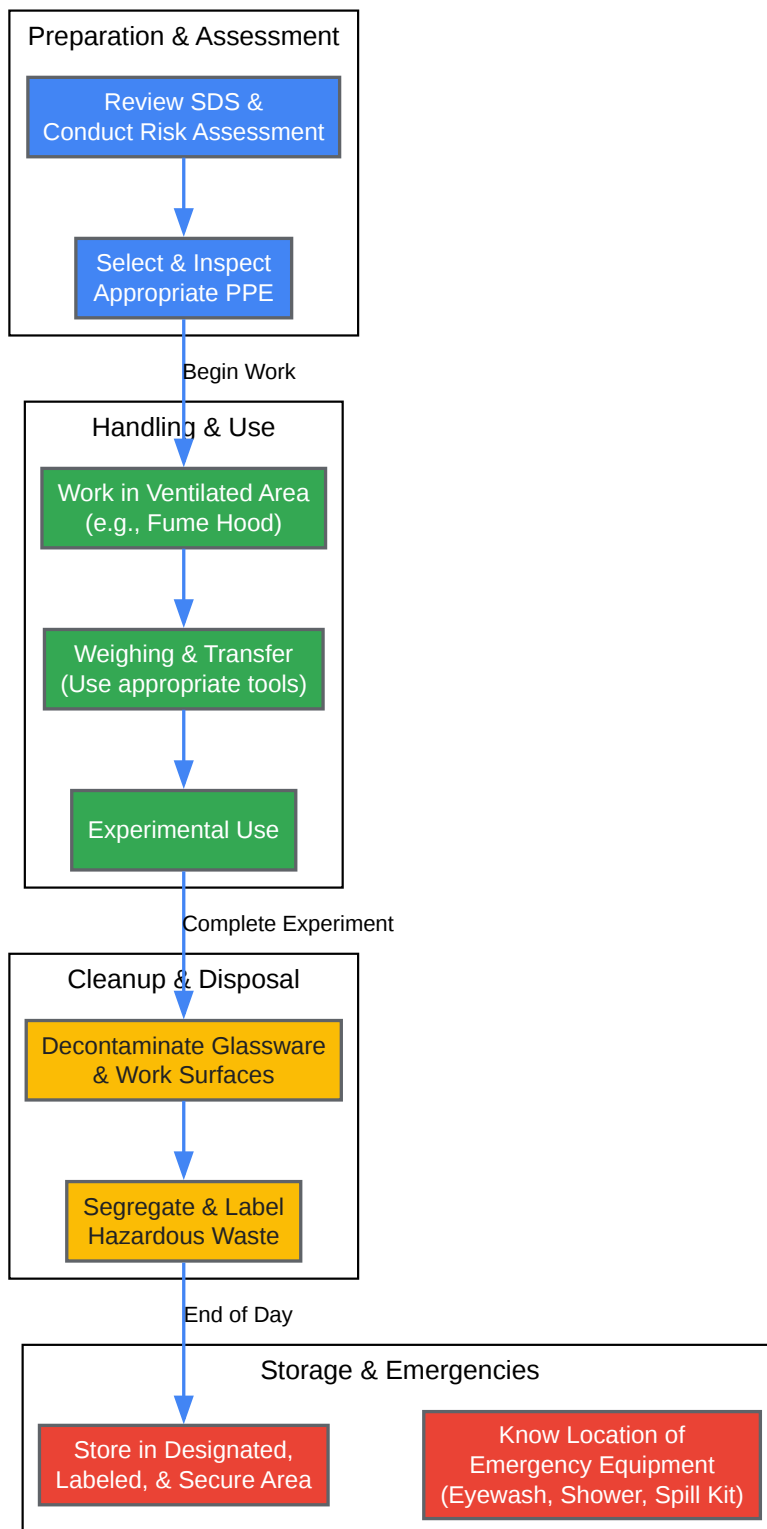
Quantitative physical and chemical data for **1-(Methylsulfonyl)piperidin-4-ol** are not readily available. The following table provides estimates based on its chemical structure.

Property	Estimated Value / Information
Molecular Formula	C ₆ H ₁₃ NO ₃ S
Molecular Weight	179.24 g/mol
Appearance	Expected to be an off-white to white solid.
Solubility	Likely soluble in polar organic solvents (e.g., DMSO, DMF, Methanol).
Melting Point	Not determined.
Boiling Point	Not determined.
Stability	Stable under recommended storage conditions. Avoid strong oxidizing agents, strong acids, and bases.

Safe Handling and Personal Protective Equipment (PPE)

A stringent safety protocol should be implemented when handling **1-(Methylsulfonyl)piperidin-4-ol**. The following workflow diagram illustrates the key stages of chemical handling in a laboratory setting.

General Laboratory Chemical Handling Workflow

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Caption: Workflow for safe chemical handling in a research environment.

Engineering Controls:

- Work should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling powders or creating solutions.
- Ensure that safety showers and eyewash stations are readily accessible and have been recently tested.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield that conforms to EU Standard EN166 or OSHA 29 CFR 1910.133 regulations.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber) that have been inspected for integrity before use. Dispose of contaminated gloves properly.
- Skin and Body Protection: Wear a laboratory coat, long pants, and closed-toe shoes. For larger quantities or when there is a significant risk of splashing, consider additional protective clothing.
- Respiratory Protection: If dust or aerosols are generated and engineering controls are insufficient, a NIOSH/MSHA or European Standard EN 149 approved respirator may be necessary.

First Aid and Emergency Procedures

In case of exposure, follow these procedures and seek immediate medical attention.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Procedures:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE.
- Prevent further leakage or spillage. Do not let the chemical enter drains.
- For small spills, absorb with an inert material (e.g., sand, vermiculite) and collect in a suitable, labeled container for disposal.
- For large spills, contact your institution's environmental health and safety department.

Standardized Experimental Safety Protocols

To definitively determine the toxicological properties of **1-(Methylsulfonyl)piperidin-4-ol**, standardized tests according to the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals would be required. The following are summaries of the key in vivo protocols.

OECD Test Guideline 402: Acute Dermal Toxicity

Objective: To determine the health hazards likely to arise from a single, short-term dermal exposure to the substance.

Methodology:

- **Test Animals:** Typically, young adult albino rats or rabbits are used.
- **Preparation:** Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the test animals.
- **Dose Application:** The test substance is applied uniformly over an area of at least 10% of the total body surface area. For solids, the substance is moistened slightly with a suitable vehicle (e.g., water or saline) to ensure good skin contact. The application site is then covered with a porous gauze dressing.
- **Exposure:** The substance is kept in contact with the skin for 24 hours.^{[1][2]}
- **Observation:** Animals are observed for mortality, signs of toxicity (changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.^{[1][2]}
- **Endpoint:** The primary endpoint is the calculation of an LD50 (the dose estimated to be lethal to 50% of the test animals), if applicable, and the detailed observation of any toxic effects. A limit test at a high dose (e.g., 2000 mg/kg) may be performed first to classify the substance as having low toxicity if no mortality occurs.^[1]

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

Objective: To assess the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.

Methodology:

- **Test Animals:** A single albino rabbit is typically used for the initial test.[3]
- **Dose Application:** A 0.5 g (for solids) or 0.5 mL (for liquids) dose of the test substance is applied to a small patch of clipped skin (approx. 6 cm²).[4] The site is covered with a gauze patch.
- **Exposure:** The exposure period is typically 4 hours.[3][4]
- **Observation:** After exposure, the patch is removed, and the skin is evaluated for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) and then daily for up to 14 days to assess reversibility.[4]
- **Confirmation:** If a corrosive effect is not observed in the initial animal, the response is confirmed using up to two additional animals.[3][5]

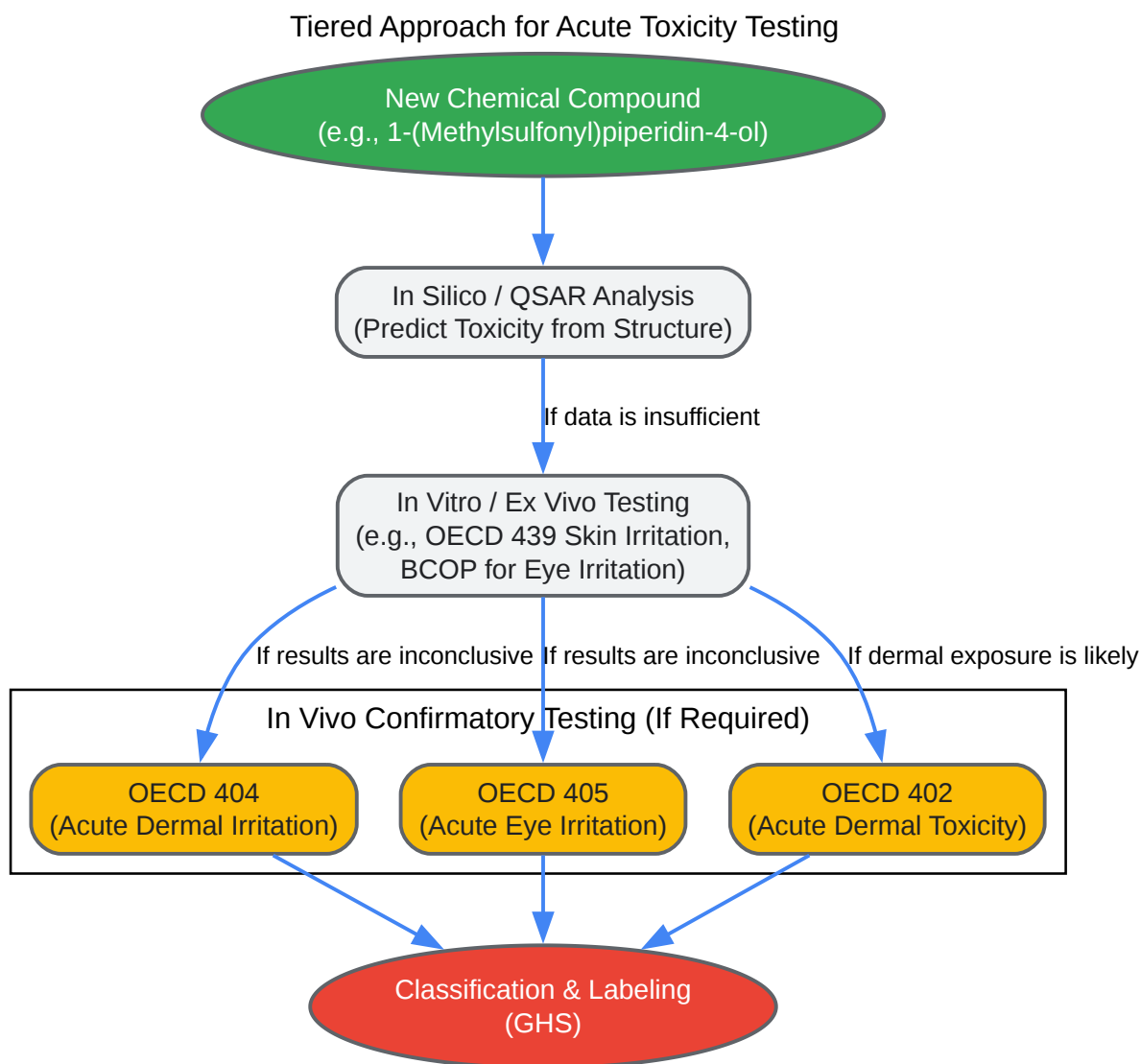
OECD Test Guideline 405: Acute Eye Irritation/Corrosion

Objective: To determine the potential of a substance to produce irritation or corrosion when applied to the eye.

Methodology:

- **Test Animals:** The albino rabbit is the recommended species. An initial test is performed on a single animal.[6][7]
- **Dose Application:** A single dose of the substance (e.g., 0.1 mL of liquid or not more than 100 mg of solid) is instilled into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.[7][8]
- **Observation:** The eyes are examined for ocular lesions (in the cornea, iris, and conjunctiva) at 1, 24, 48, and 72 hours after application.[7][8] The observation period can be extended up to 21 days to evaluate the reversibility of any effects.[6]
- **Confirmation:** If a severe irritant or corrosive effect is not seen in the first animal, the test may be confirmed with up to two additional animals.[6][7] The use of topical anesthetics and systemic analgesics is recommended to minimize animal distress.[8][9]

The following diagram illustrates the decision-making logic for initiating these key toxicological tests, emphasizing a tiered approach that prioritizes in vitro methods to reduce animal testing.



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Caption: Decision workflow for evaluating the acute toxicity of a new chemical.

Storage and Disposal

Storage:

- Store in a tightly closed, properly labeled container.

- Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- The storage area should be secured and accessible only to authorized personnel.

Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.
- Do not dispose of down the drain or into the environment.
- Contaminated packaging should be treated as the chemical itself and disposed of accordingly. Contact a licensed professional waste disposal service.

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